

FUB-APINACA Reference Standard: Preparation and Certification Application Notes

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Compound of Interest

Compound Name: *Fub-apinaca*
CAS No.: 2180933-90-6
Cat. No.: B1381732

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For Researchers, Scientists, and Drug Development Professionals

Introduction

FUB-APINACA is a synthetic cannabinoid of the indazole-3-carboxamide class that has been identified in illicit products.^[1] As a potent agonist of the CB1 and CB2 cannabinoid receptors, it poses a significant risk to public health.^[1] Accurate and reliable analytical reference standards are crucial for the identification and quantification of **FUB-APINACA** in forensic, clinical, and research settings. These application notes provide detailed protocols for the preparation, characterization, and certification of a **FUB-APINACA** reference standard.

Physicochemical Properties

A summary of the key physicochemical properties of **FUB-APINACA** is presented in Table 1. This information is essential for its proper handling, storage, and analysis.

Table 1: Physicochemical Properties of **FUB-APINACA**

Property	Value	Reference
IUPAC Name	N-(Adamantan-1-yl)-1-[(4-fluorophenyl)methyl]-1H-indazole-3-carboxamide	[1]
Synonyms	FUB-AKB48, AFUBINACA	[2]
Molecular Formula	C ₂₅ H ₂₆ FN ₃ O	[2]
Molar Mass	403.49 g/mol	[2]
Appearance	Crystalline solid; White to yellowish powder	[3][4]
Solubility	Soluble in methanol, ethanol, acetonitrile, ethyl acetate, acetone, isooctane. Low solubility in water.	[3]

Experimental Protocols

Synthesis of FUB-APINACA Reference Material

The synthesis of **FUB-APINACA** can be achieved through a two-step process involving the N-alkylation of indazole-3-carboxylic acid followed by amide coupling.[5]

Materials:

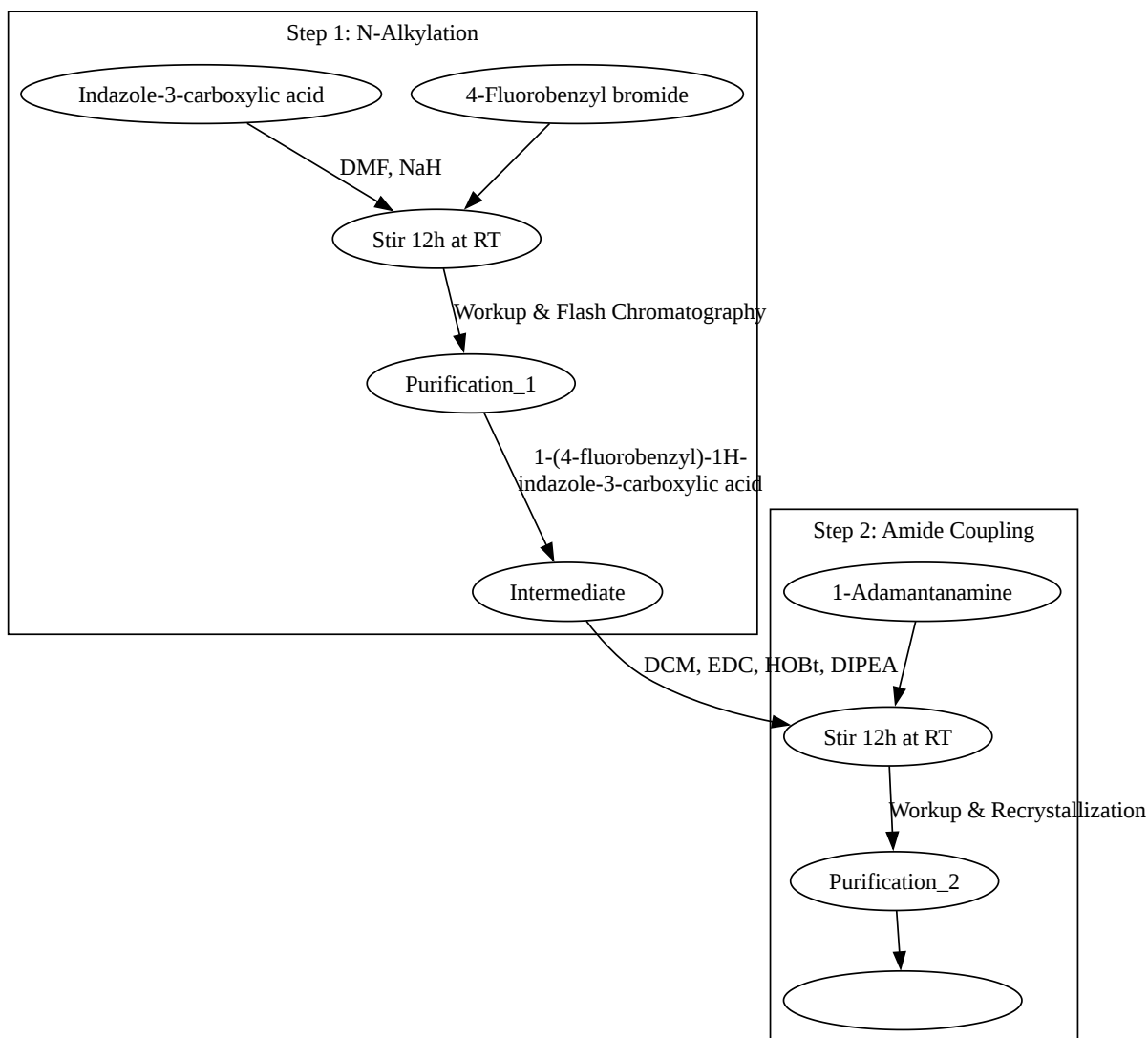
- Indazole-3-carboxylic acid
- 4-Fluorobenzyl bromide
- Sodium hydride (NaH)
- Dimethylformamide (DMF)
- 1-Adamantanamine
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)

- Hydroxybenzotriazole (HOBt)
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)
- Ethyl acetate (EtOAc)
- Hexane
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- N-Alkylation of Indazole-3-carboxylic acid:
 - To a solution of indazole-3-carboxylic acid in DMF, add sodium hydride (NaH) portion-wise at 0 °C.
 - Stir the mixture for 30 minutes at room temperature.
 - Add 4-fluorobenzyl bromide and stir the reaction mixture at room temperature for 12 hours.
 - Quench the reaction with water and extract the product with ethyl acetate.
 - Wash the organic layer with brine, dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
 - Purify the crude product by flash chromatography to obtain 1-(4-fluorobenzyl)-1H-indazole-3-carboxylic acid.[5]
- Amide Coupling:

- To a solution of 1-(4-fluorobenzyl)-1H-indazole-3-carboxylic acid in DCM, add EDC, HOBT, and DIPEA.
- Stir the mixture for 15 minutes at room temperature.
- Add 1-adamantanamine and stir the reaction for 12 hours at room temperature.
- Dilute the reaction mixture with DCM and wash with saturated aqueous NaHCO_3 solution and brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by recrystallization from an appropriate solvent system (e.g., EtOAc/hexane) to yield **FUB-APINACA** as a crystalline solid.



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A simplified diagram of **FUB-APINACA**'s signaling pathways.

Conclusion

The preparation and certification of a **FUB-APINACA** reference standard require a multi-disciplinary approach encompassing organic synthesis, analytical chemistry, and quality assurance. The protocols and data presented in these application notes provide a comprehensive framework for laboratories to produce and characterize high-quality **FUB-APINACA** reference materials. The availability of such standards is indispensable for the accurate monitoring and control of this potent synthetic cannabinoid.

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